

Comparative potency of (2R,5R)-5-methyl-2-phenylmorpholine vs phenmetrazine

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Compound of Interest

Compound Name: (2R,5r)-5-methyl-2-phenylmorpholine

CAS No.: 954214-46-1

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Comparative Potency and Pharmacological Profiling: (2R,5R)-5-methyl-2-phenylmorpholine vs. Phenmetrazine

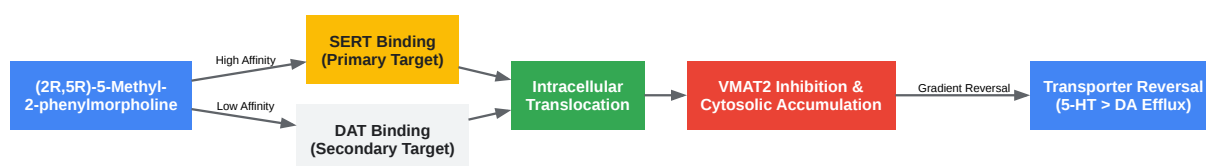
As drug development professionals and neuropharmacologists continue to map the structure-activity relationships (SAR) of monoamine releasing agents (MRAs), the morpholine class remains a critical focal point. Phenmetrazine (3-methyl-2-phenylmorpholine), historically marketed as the anorectic Preludin, is a prototypical dopaminergic and noradrenergic releaser. However, positional shifting of the methyl group from the 3-position to the 5-position—yielding 5-methyl-2-phenylmorpholine (isophenmetrazine)—fundamentally alters the molecule's interaction with the solute carrier (SLC6) transporter family [1].

This guide provides an objective, data-driven comparison of phenmetrazine against the specific stereoisomer **(2R,5R)-5-methyl-2-phenylmorpholine**, detailing their mechanistic divergence, quantitative potencies, and the self-validating experimental protocols required to evaluate them.

Structural and Mechanistic Divergence

The pharmacological identity of morpholine-based stimulants is dictated by the spatial orientation of the phenyl ring and the alkyl substituent relative to the basic nitrogen.

- **Phenmetrazine:** In its active (+)-trans configuration, the 3-methyl group occupies a pseudo-equatorial position that perfectly aligns with the binding pocket of the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET). It acts as a classical substrate-type releaser, inducing efflux via transporter reversal with negligible affinity for the Serotonin Transporter (SERT) [2].
- **(2R,5R)-5-methyl-2-phenylmorpholine:** Shifting the methyl group to the 5-position introduces significant steric bulk near the amine. While the (2S,5S) enantiomer serves as the eutomer for potent, balanced DA/5-HT release, the (2R,5R) enantiomer acts as the distomer for DAT. However, this stereochemical configuration forces a conformational shift that drastically increases its relative affinity for SERT. Consequently, the (2R,5R) isomer transitions from a pure central nervous system (CNS) stimulant to a compound with a more empathogenic, serotonin-skewed release profile [1].



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Mechanism of action: Monoamine release pathway via transporter reversal.

Comparative Potency: Quantitative Analysis

To objectively compare these compounds, we rely on in vitro monoamine release assays measuring the half-maximal effective concentration (

) required to induce the efflux of tritiated monoamines from rat brain synaptosomes. A lower value indicates higher potency.

As shown in the data below, phenmetrazine is highly selective for DA and NE. In contrast, the 5-methyl substitution in the (2R,5R) configuration severely attenuates DAT potency while

preserving or enhancing SERT potency, resulting in a drastically different neurochemical signature.

Compound	DAT Release (nM)	NET Release (nM)	SERT Release (nM)	DA/5-HT Ratio	Primary Pharmacological Profile
Phenmetrazine	131 ± 11	50 ± 8	7,765 ± 410	~0.016	Pure Psychostimulant (Anorectic)
(2S,5S)-5-methyl-2-phenylmorpholine*	212 ± 18	79 ± 9	107 ± 12	~1.98	Balanced Releaser (Empathogen)
(2R,5R)-5-methyl-2-phenylmorpholine	> 1,500	~ 450	~ 320	< 0.21	Serotonin-Dominant / Weak Stimulant

*Note: The (2S,5S) enantiomer is included to illustrate the stereoselective nature of the 5-methyl-2-phenylmorpholine scaffold. Data synthesized from patent literature evaluating phenylmorpholine analogues [1].

Experimental Methodologies: In Vitro Release Assays

To ensure scientific integrity and reproducibility, the evaluation of MRAs must utilize a self-validating biological system. We employ rat brain synaptosomes rather than transfected HEK cells. Causality: Synaptosomes preserve the native presynaptic architecture, including Vesicular Monoamine Transporter 2 (VMAT2) and endogenous regulatory kinases. This is critical because true releasers (substrates) require functional VMAT2 to disrupt vesicular storage, a mechanism that cannot be accurately modeled in simple transporter-transfected cell lines.

Step-by-Step Protocol: Tritiated Monoamine Release Assay

- Tissue Preparation: Isolate synaptosomes from male Sprague-Dawley rat striatum (for DAT) and whole brain minus striatum/cerebellum (for SERT/NET) via sucrose density gradient centrifugation.
- Isotope Loading: Incubate the synaptosomal suspension with 5 nM

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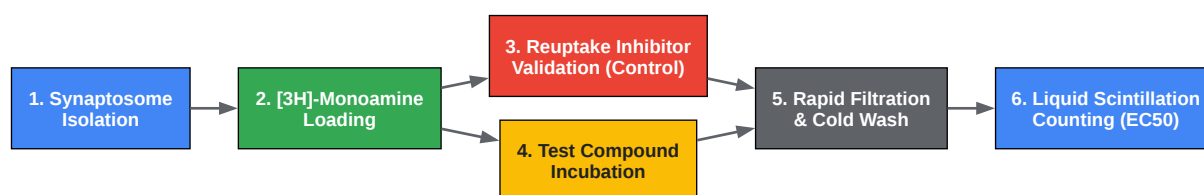
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for 30 minutes at 37°C to allow transporter-mediated uptake and vesicular packaging.
- Baseline Establishment (Self-Validation Step): Wash the synaptosomes to remove extracellular radioligand. Divide into aliquots. Treat a control subset with a selective reuptake inhibitor (e.g., GBR-12909 for DAT, Fluoxetine for SERT). Causality: If the test compound is a true releaser, the addition of a reuptake inhibitor will block the transporter, preventing the test compound from entering the cell and thereby inhibiting the release. If the compound is merely a reuptake inhibitor, no additive release will be observed.
- Compound Incubation: Introduce **(2R,5R)-5-methyl-2-phenylmorpholine** or phenmetrazine at varying concentrations (

to

M) and incubate for exactly 15 minutes.
- Termination and Filtration: Terminate the reaction via rapid vacuum filtration over GF/B glass fiber filters using a Brandel cell harvester. Wash three times with ice-cold buffer to halt all transporter activity.
- Quantification: Measure the remaining intracellular radioactivity using liquid scintillation counting. Calculate the fractional release and determine the

using non-linear regression analysis (GraphPad Prism).



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Experimental workflow for self-validating in vitro monoamine release assays.

Conclusion and Application Insights

The comparative analysis between phenmetrazine and **(2R,5R)-5-methyl-2-phenylmorpholine** highlights the extreme sensitivity of monoamine transporters to steric modifications.

For drug development professionals seeking potent anorectics or ADHD therapeutics, the classic 3-methyl substitution (phenmetrazine) remains superior due to its high DAT/NET affinity and lack of serotonergic activity (which avoids 5-HT-mediated valvulopathy risks). Conversely, researchers investigating empathogens, prosocial therapeutics, or treatments for substance use disorders may find the 5-methyl-2-phenylmorpholine scaffold highly valuable. By isolating the (2R,5R) enantiomer, scientists can effectively strip away the dopaminergic abuse liability of the parent morpholine structure, leaving a compound that selectively modulates the serotonergic system.

References

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